

Personal protective equipment for handling 1,1-Cyclohexanediacetic acid monoamide

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Compound of Interest

Compound Name: *1,1-Cyclohexanediacetic acid
monoamide*

Cat. No.: *B184906*

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Essential Safety and Handling Guide for 1,1-Cyclohexanediacetic Acid Monoamide

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,1-Cyclohexanediacetic acid monoamide** (CAS RN: 99189-60-3). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining experimental integrity.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,1-Cyclohexanediacetic acid monoamide** is provided below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C ₁₀ H ₁₇ NO ₃ [1][2]
Molecular Weight	199.25 g/mol [1][3]
Appearance	White to off-white crystalline powder[4]
Melting Point	141-146 °C[1]
Solubility	Sparingly soluble in water. Soluble in polar organic solvents like methanol and dimethylformamide.[4]
Storage Class Code	11 - Combustible Solids[1]

Hazard Identification and Personal Protective Equipment (PPE)

While comprehensive toxicological data for **1,1-Cyclohexanediamic acid monoamide** is limited, it is prudent to handle it with care, assuming potential for irritation.[4] The following table outlines the recommended PPE.

PPE Category	Required Equipment	Specifications and Use
Eye Protection	Safety glasses with side-shields or goggles	Must conform to EN166 (EU) or NIOSH (US) standards to protect against dust particles and splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Inspect gloves before use and change them regularly, or immediately if contaminated, to prevent skin contact.
Respiratory Protection	Dust mask (N95 or higher) or respirator	Recommended when handling the powder outside of a fume hood to avoid inhalation of dust. For higher-level protection, use a respirator with appropriate cartridges (e.g., OV/AG/P99).[4]
Body Protection	Laboratory coat	To protect skin and clothing from accidental spills.
Foot Protection	Closed-toe shoes	Must be worn at all times in the laboratory.

GHS Hazard Statements (Potential):

- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation[3]
- H335: May cause respiratory irritation[3]

Operational Plan: Step-by-Step Handling Procedure

The following protocol outlines the safe handling of **1,1-Cyclohexanediamic acid monoamide** for routine laboratory procedures such as weighing and dissolution.

Experimental Protocol: Weighing and Dissolving a Solid Sample

- Preparation:
 - Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
 - Don all required personal protective equipment as detailed in the PPE table.
 - Have spill cleanup materials readily available.
- Weighing:
 - Place a clean, tared weigh boat on an analytical balance.
 - Carefully transfer the desired amount of **1,1-Cyclohexanediactic acid monoamide** to the weigh boat using a clean spatula.
 - Avoid creating dust. If dust is generated, ensure it is contained within the fume hood.
 - Record the exact weight of the solid.
- Dissolution:
 - Transfer the weighed solid to an appropriate flask or beaker.
 - Add the desired solvent (e.g., methanol, dimethylformamide) to the vessel.
 - If necessary, gently warm the solution on a hot plate with stirring in the fume hood to aid dissolution.^[5] Do not overheat.
 - Allow the solution to cool to room temperature before use.
- Post-Procedure:
 - Tightly cap the stock solution and label it with the chemical name, concentration, date, and your initials.
 - Clean all equipment used in the procedure.

- Dispose of any contaminated materials according to the disposal plan.
- Wash hands thoroughly after completing the work.

First Aid and Emergency Procedures

In the event of exposure or a spill, follow these procedures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention. [4]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [4]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]
Spill	For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For large spills, evacuate the area and contact emergency services.

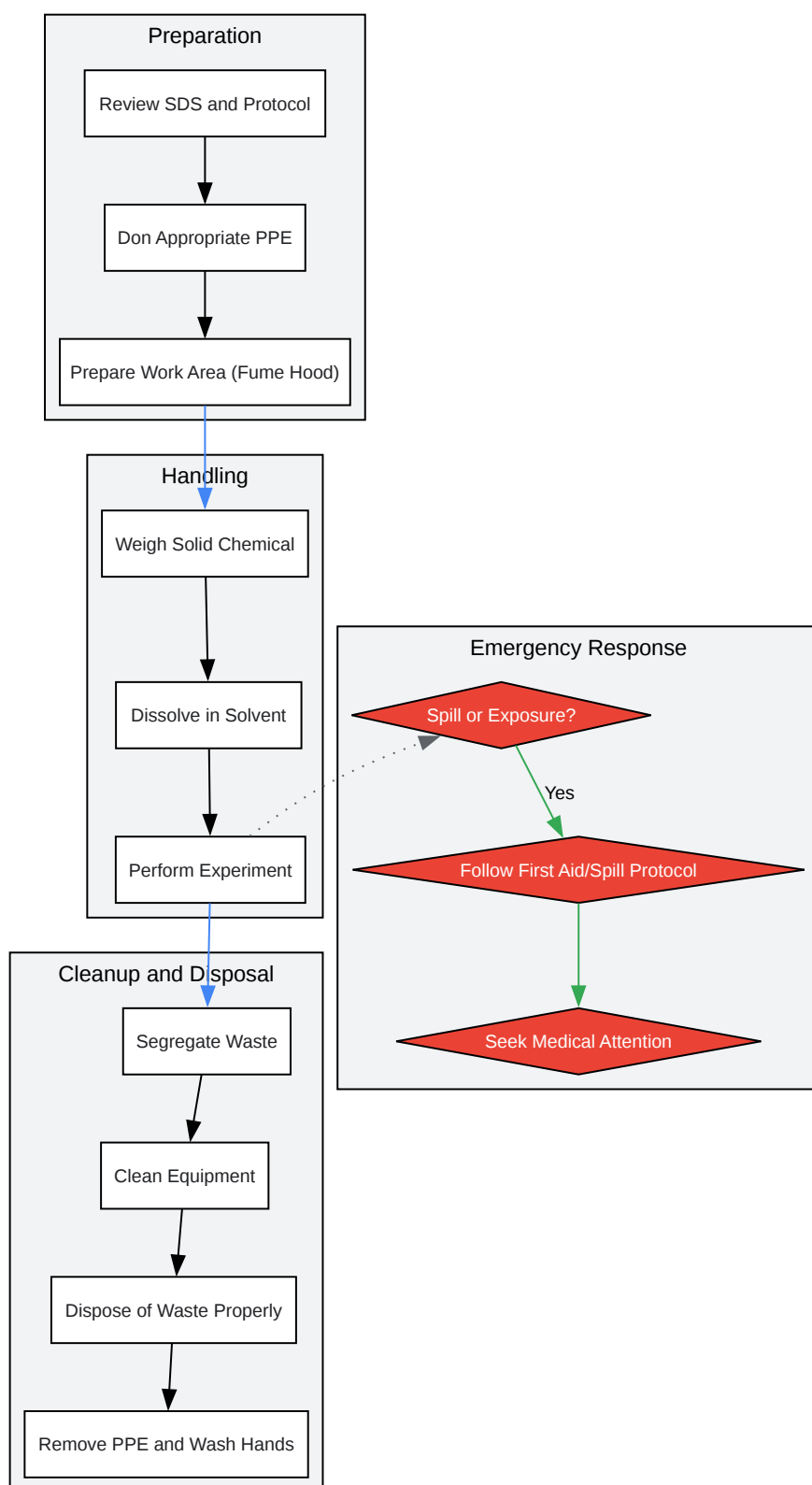
Disposal Plan

Proper disposal of **1,1-Cyclohexanediacetic acid monoamide** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused/Surplus Solid Chemical	Offer to a licensed professional waste disposal service. The recommended method is incineration in a chemical incinerator equipped with an afterburner and scrubber.
Contaminated Labware (e.g., gloves, weigh boats)	Place in a designated, sealed waste container and dispose of according to your institution's chemical waste procedures.
Empty Containers	Rinse the container thoroughly with a suitable solvent. The rinsate should be collected as chemical waste. Once clean, the container can be disposed of as non-hazardous waste.
Solutions	Collect in a designated, labeled waste container for liquid chemical waste. Do not pour down the drain.

Logical Workflow for Handling

The following diagram illustrates the key decision points and steps for the safe handling of **1,1-Cyclohexanediamic acid monoamide**.



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Caption: Workflow for safe handling of **1,1-Cyclohexanediamic acid monoamide**.

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